

Application of Copper Ethanolamine in Wood Preservatives

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Compound of Interest

Compound Name: Copper ethanolamine

Cat. No.: B13756539

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Application Notes and Protocols

Introduction

Copper-based biocides are paramount for the protection of wood, especially in applications involving ground contact.^[1] Historically, copper was combined with chromium and arsenic (CCA) to ensure fixation and efficacy. However, due to environmental and health concerns over chromium and arsenic, there has been a significant shift towards alternative formulations.^{[2][3]} Copper-ethanolamine systems, often formulated as Alkaline Copper Quaternary (ACQ), have emerged as a leading environmentally-friendly alternative.^{[2][4]}

This document provides a detailed overview of the application of **copper ethanolamine**-based preservatives, their mechanism of action, standard formulations, and protocols for efficacy and safety evaluation.

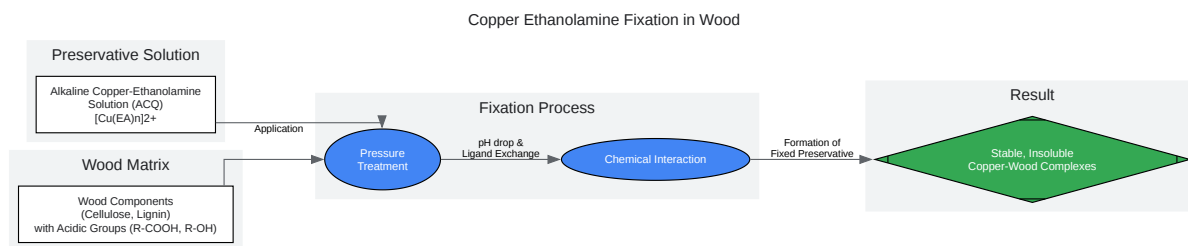
Mechanism of Action

The preservative action of **copper ethanolamine** systems is based on the fixation of copper, the primary fungicide and insecticide, within the wood structure.^{[2][5]} Ethanolamine acts as a complexing agent, solubilizing the copper and facilitating its penetration into the wood.^{[2][3]}

The fixation process is understood to occur via two primary mechanisms:

- **Ligand Exchange Reaction:** The copper-ethanolamine complexes interact with acidic functional groups in wood, such as carboxylic and phenolic groups present in cellulose, hemicellulose, and lignin.[6][7] The ethanolamine ligand is exchanged for the wood components, forming stable, insoluble copper-wood complexes.[2][6]
- **pH-Driven Precipitation:** Wood is a naturally acidic substrate. When the alkaline copper-ethanolamine solution (typically pH 8.5-9) penetrates the wood, the pH of the solution drops. [3] This change in pH destabilizes the copper-ethanolamine complexes, causing the copper to precipitate and react with wood components, leading to fixation.[8] The presence of ethanolamine is crucial for making this fixation more effective than with copper salts alone.[6][9]

The quaternary ammonium compound (quat), a co-biocide in ACQ formulations, provides additional protection against copper-tolerant fungi and insects.[2][5]



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Caption: Chemical fixation pathway of **copper ethanolamine** in wood.

Formulations and Data Presentation

Copper ethanolamine preservatives are most commonly formulated as Alkaline Copper Quaternary (ACQ) systems. Several types exist (ACQ-A, ACQ-C, ACQ-D), differing in the type

of "quat" used and the ratio of copper oxide (CuO) to the quat.[10][11] Ethanolamine is the preferred carrier for ACQ-D, while ammonia or a combination can be used for other types.[2][10]

Table 1: Common ACQ Formulations

ACQ Type	Copper Component	Quaternary Ammonium Compound (Quat)	Typical Active Ingredient Ratio (CuO : Quat)	Reference
ACQ-A	Copper Ethanolamine	Didecyldimethylammonium Chloride/Carbonate (DDAC)	50% : 50% (1:1)	[10][11]
ACQ-C	Copper Ethanolamine/Ammonia	Alkyldimethylbenzylammonium Chloride (ADBAC)	66.7% : 33.3% (2:1)	[10]

| ACQ-D | **Copper Ethanolamine** | Didecyldimethylammonium Chloride/Carbonate (DDAC) | 66.7% : 33.3% (2:1) |[10][11] |

The efficacy of these preservatives is determined by the retention of the active ingredients in the wood, measured in kilograms per cubic meter (kg/m³) or pounds per cubic foot (pcf). The American Wood Protection Association (AWPA) sets standards for retention levels based on the intended "Use Category" (UC) of the treated wood.[12]

Table 2: Example AWPA Use Categories and ACQ Retention Requirements

Use Category	Description of Exposure	Typical Application	Minimum ACQ Retention (kg/m ³)	Minimum ACQ Retention (pcf)
UC3B	Above ground, exposed to weather	Decking, railings, fence pickets	4.0	0.25
UC4A	Ground contact, general use	Fence posts, deck posts	6.4	0.40
UC4B	Ground contact, heavy duty	Poles, structural members	9.6	0.60

Source: Adapted from AWP standards.[\[11\]](#)[\[13\]](#)

Table 3: Efficacy and Leaching Data Summary

Test Type	Organism / Condition	Wood Species	Preservative / Retention	Result (Mass Loss %)	Leaching (%)	Reference
Fungal Decay	Gloeophyllum trabeum (Brown Rot)	Southern Pine	ACQ-D (6.4 kg/m ³)	< 5%	-	[14]
Fungal Decay	Trametes versicolor (White Rot)	Southern Pine	ACQ-D (6.4 kg/m ³)	< 3%	-	[14]
Termite Resistance	Coptotermes formosanus	Pinus radiata	ACQ-C (19.29 g/m ² surface)	< 3%	-	[15]
Leaching (Field)	In-ground exposure (42 months)	Norway Spruce	Copper-Ethanolamine	-	25% - 36%	[1][16][17]

| Leaching (Lab) | ENV 1250-2 Standard | Norway Spruce | Copper-Ethanolamine | - | Significantly less than field |[1] |

Note: Efficacy data can vary significantly based on wood species, fungal or insect species, and specific test methodology.

Experimental Protocols

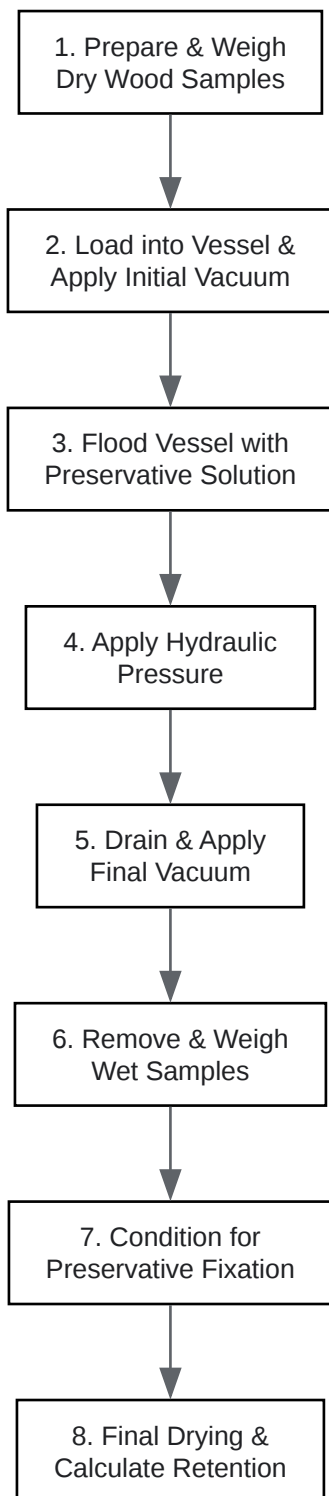
Standardized methods, primarily from organizations like the AWP, are crucial for evaluating the performance of wood preservatives.

Protocol: Wood Treatment (Vacuum-Pressure Impregnation)

This protocol describes a typical laboratory-scale vacuum-pressure treatment process to ensure full penetration of the preservative.

- **Sample Preparation:** Prepare wood samples (e.g., small blocks or stakes) of a defined species and size. Oven-dry the samples at 103°C to a constant weight and record the initial dry weight (W1).
- **Initial Vacuum:** Place the samples in a treatment vessel and apply an initial vacuum of -75 to -90 kPa for 30 minutes to remove air from the wood capillaries.
- **Preservative Introduction:** While maintaining the vacuum, flood the vessel with the copper-ethanolamine working solution.
- **Pressure Application:** Release the vacuum and apply a hydraulic pressure of 800 to 1000 kPa for 1-2 hours. This forces the preservative deep into the wood structure.
- **Final Vacuum:** Release the pressure and drain the preservative. Apply a short final vacuum (approx. 15-30 minutes) to remove excess surface solution.
- **Post-Treatment:** Remove the samples, wipe off excess solution, and weigh them immediately to determine the wet weight (W2). The uptake of the solution is calculated as (W2 - W1).
- **Fixation/Conditioning:** Store the treated samples under controlled conditions (e.g., wrapped in plastic for 1-2 weeks) to allow for the chemical fixation of the copper to the wood.
- **Final Drying:** Air-dry or kiln-dry the samples to their final moisture content. The preservative retention (kg/m ³) is calculated based on the solution uptake and its concentration.

Vacuum-Pressure Treatment Workflow



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Caption: Standard experimental workflow for wood treatment.

Protocol: Leaching Test (AWPA E11-16 Modified)

This protocol determines the tendency of preservative components to leach from treated wood into water.

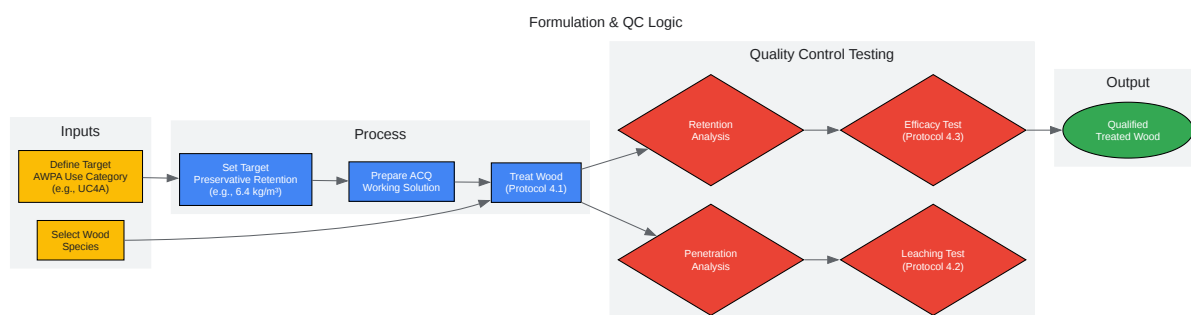
- **Sample Preparation:** Use treated wood blocks from Protocol 4.1 after the fixation period. Ensure end grains are sealed with a water-resistant coating (e.g., epoxy) to ensure leaching occurs primarily from the side grain.^[18]
- **Leaching Procedure:**
 - Place the blocks in a container with deionized water. The ratio of water volume to wood volume should be standardized (e.g., 10:1).
 - Immerse the samples for a set schedule of time intervals. A common schedule is to replace the water after 6 hours, 24 hours, 48 hours, and then every 48 hours for a total of 14 days.
- **Leachate Collection:** At each interval, remove the water (leachate) and store it for chemical analysis. Replace with an equal volume of fresh deionized water.
- **Chemical Analysis:** Analyze the collected leachate for copper content using methods such as Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma (ICP) spectrometry.
- **Calculation:** Sum the amount of copper collected in the leachate over the entire test period. Calculate the percentage of leached copper relative to the initial amount of copper in the wood block.

Protocol: Fungal Efficacy Test (AWPA E10-16 Soil-Block Test)

This test evaluates the resistance of treated wood to decay by specific wood-destroying fungi.

- **Sample Preparation:** Use leached or unleached treated wood blocks (typically 19x19x19 mm cubes). Include untreated control blocks of the same wood species. Sterilize the blocks.

- **Culture Preparation:** Prepare culture bottles containing a soil substrate and a wood feeder strip. Sterilize the bottles and then inoculate them with a specific strain of decay fungus (e.g., *Gloeophyllum trabeum* for brown rot or *Trametes versicolor* for white rot). Allow the fungus to colonize the feeder strip for 2-3 weeks.
- **Exposure:** Place the sterile test blocks onto the colonized feeder strips in the culture bottles.
- **Incubation:** Incubate the bottles under optimal conditions for fungal growth (e.g., 27°C and 70% relative humidity) for a standard period, typically 12 weeks.
- **Evaluation:** After incubation, remove the blocks, carefully clean off all surface mycelium, and oven-dry them to a constant weight.
- **Calculation:** Calculate the percentage of mass loss for each block by comparing its final dry weight to its initial dry weight. The effectiveness of the preservative is determined by the reduction in mass loss compared to the untreated controls.



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Caption: Logic diagram for formulation and quality control.

Safety and Handling

Wood treated with **copper ethanolamine** preservatives is generally considered safe for most residential applications when handled correctly.[4][5] However, it is important to follow safety guidelines:

- Wear gloves to protect against splinters.
 - Wear a dust mask when cutting or sanding to avoid inhaling sawdust.
 - Do not burn treated wood, as this can release toxic substances.
 - Treated wood should not be used where it may come into contact with food or animal feed.
- [5]

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